

# The Emerging Potential of 1-Butanol, 3-(3-hydroxybutoxy)- in Specialized Applications

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## Compound of Interest

Compound Name: **1-Butanol, 3-(3-hydroxybutoxy)-**

Cat. No.: **B3192833**

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

**1-Butanol, 3-(3-hydroxybutoxy)-**, also known as 3-(3-hydroxybutoxy)-1-butanol or 4-(4-hydroxybutan-2-yloxy)butan-2-ol, is a dihydroxy ether that has garnered interest primarily as a significant component of di(hydroxybutyl) ether (DHBE). While its application as a solvent in general organic reactions is not widely documented, its unique structure and properties suggest potential in specialized areas, particularly within the pharmaceutical and chemical industries. This document provides an overview of its known characteristics, synthesis, and explores its potential applications based on available information.

## Physicochemical Properties

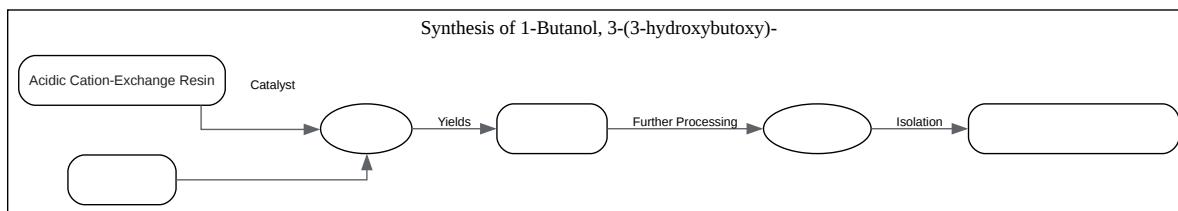
A clear understanding of the physicochemical properties of **1-Butanol, 3-(3-hydroxybutoxy)-** is essential for evaluating its potential as a solvent or reaction medium. The following table summarizes key data for this compound.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O <sub>3</sub>
Molecular Weight	162.23 g/mol
CAS Number	65849-81-2
Synonyms	3-(3-hydroxybutoxy)-1-butanol, 4-(4-hydroxybutan-2-yloxy)butan-2-ol

## Synthesis and Production

The primary route to obtaining **1-Butanol, 3-(3-hydroxybutoxy)-** is through the synthesis of di(hydroxybutyl) ether (DHBE). DHBE is typically produced from 1,3-butanediol. One documented method involves the use of an acidic cation-exchange resin as a catalyst. This process yields a mixture of DHBE regioisomers, with 3-(3-hydroxybutoxy)-1-butanol being a major component, often constituting 50-65% of the mixture.

A general workflow for the synthesis is outlined below:



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A simplified workflow for the synthesis of **1-Butanol, 3-(3-hydroxybutoxy)-**.

## Applications and Potential Uses

Currently, the most well-defined application of **1-Butanol, 3-(3-hydroxybutoxy)-** is as a major component of di(hydroxybutyl) ether (DHBE), which is utilized as a liver-protecting drug.

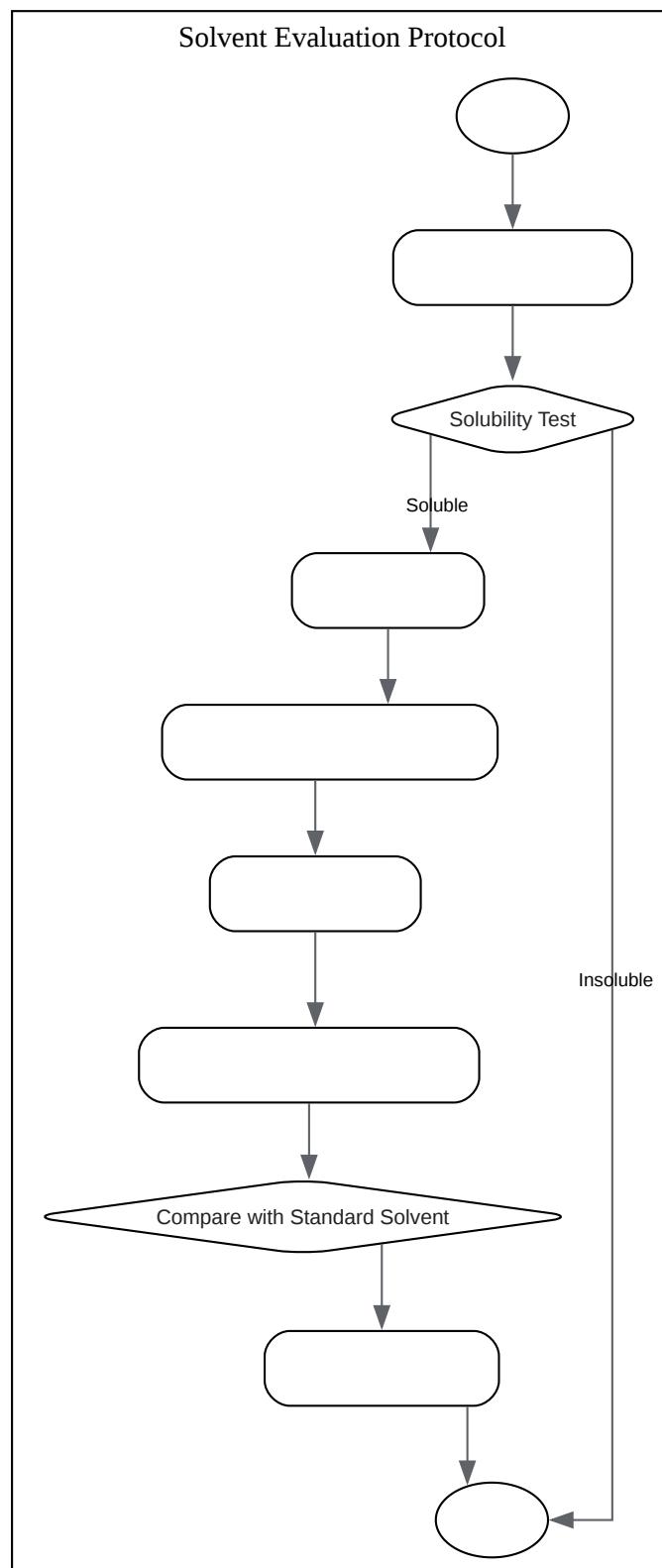
While there is a notable lack of specific examples of its use as a solvent in organic reactions in publicly available literature, its molecular structure suggests several potential applications:

- Polar Protic Solvent: The presence of two hydroxyl groups makes it a polar protic solvent, capable of hydrogen bonding. This could make it a suitable medium for reactions involving polar reagents or intermediates.
- High-Boiling Point Solvent: Its relatively high molecular weight suggests a higher boiling point compared to simple butanols, which could be advantageous for reactions requiring elevated temperatures.
- Specialty Formulations: Its properties may lend themselves to use in specialized formulations, such as in the pharmaceutical industry for drug delivery systems or as an excipient.
- Green Chemistry: As a diol ether, it could be explored as a potentially greener alternative to more volatile or hazardous organic solvents in certain applications.

## Experimental Protocols

Detailed experimental protocols for the use of **1-Butanol, 3-(3-hydroxybutoxy)-** as a solvent in organic reactions are not readily available in the reviewed literature. Researchers interested in exploring its potential as a solvent would need to conduct feasibility studies to determine its solubility characteristics with various reagents and its compatibility with different reaction conditions.

A hypothetical experimental workflow to evaluate its suitability as a solvent is presented below.

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A logical workflow for evaluating a novel solvent in an organic reaction.

## Conclusion

**1-Butanol, 3-(3-hydroxybutoxy)-** is a molecule with established relevance in the pharmaceutical field as a key component of the drug DHBE. While its role as a solvent in organic synthesis is not yet well-documented, its chemical structure suggests it could be a valuable addition to the toolbox of specialty solvents. Further research is needed to fully characterize its solvent properties and explore its applicability in a wider range of chemical transformations. The information provided here serves as a foundational resource for scientists and researchers interested in pioneering the use of this promising dihydroxy ether.

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